

Personal protective equipment for handling SLC-391

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Compound of Interest

Compound Name: SLC-391

Cat. No.: B10856089

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Essential Safety and Handling Guide for SLC-391

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **SLC-391**, a potent and selective small molecule AXL inhibitor. Given its nature as a potent, biologically active compound intended for oncological applications, stringent adherence to safety protocols is paramount to ensure personnel safety and prevent contamination.^{[1][2][3][4]} While a specific Safety Data Sheet (SDS) for **SLC-391** is not publicly available, this guidance is founded on established best practices for the handling of potent pharmaceutical compounds and cytotoxic agents.

Personal Protective Equipment (PPE)

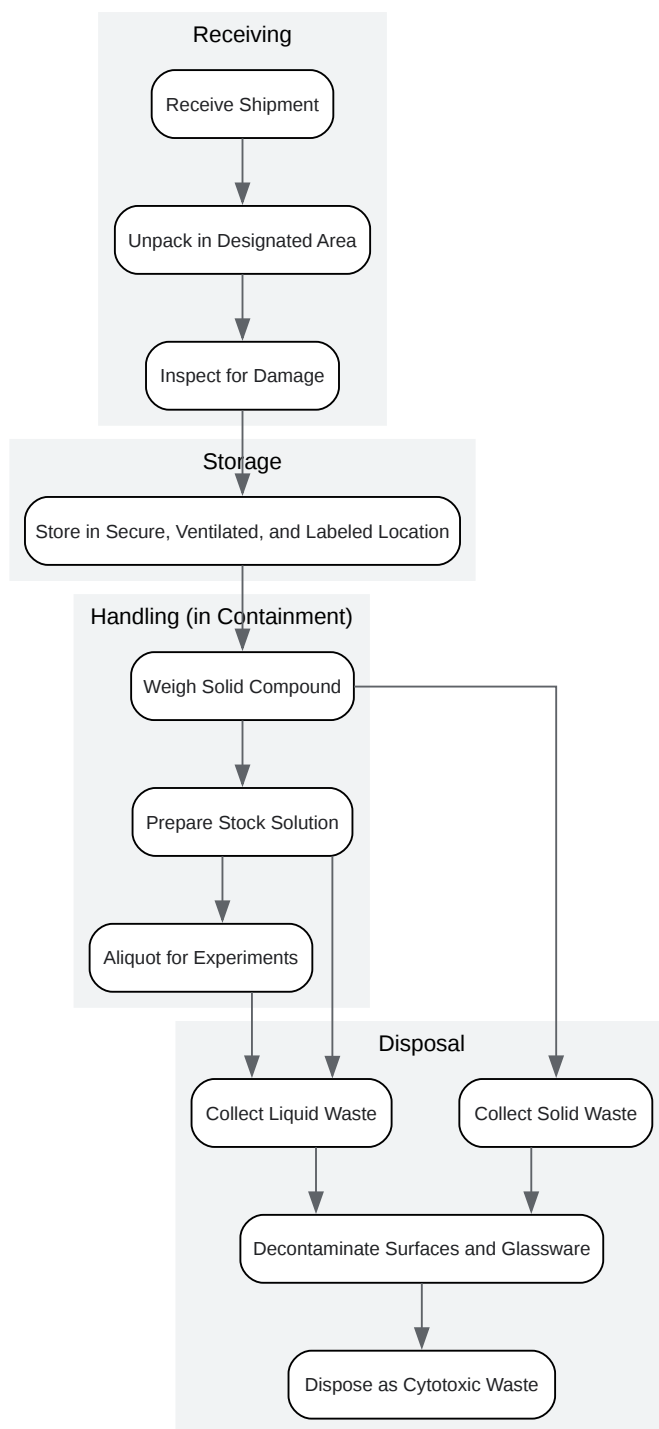
A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling **SLC-391** to minimize exposure risk. The following table outlines the required PPE for various stages of handling.

Activity	Required PPE	Rationale
Receiving and Unpacking	- Nitrile gloves (double-gloving recommended)- Lab coat- Safety glasses with side shields	To protect against potential external contamination of the shipping container.
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving mandatory)- Disposable gown- Fitted N95 or higher respirator- Safety goggles- Face shield	To prevent inhalation of fine particles and protect eyes and skin from contact with the potent compound.
Solution Preparation and Handling	- Nitrile gloves (double-gloving mandatory)- Disposable gown- Safety goggles- Work within a certified chemical fume hood or biological safety cabinet	To prevent skin and eye contact with the solution and to control aerosol exposure.
Disposal of Waste	- Nitrile gloves (double-gloving mandatory)- Disposable gown- Safety goggles	To protect against contact with contaminated waste materials.

Operational Plan: Step-by-Step Handling Workflow

Adherence to a strict, documented workflow is critical for the safe handling of **SLC-391**. The following diagram outlines the recommended operational plan from receipt to disposal.

Operational Workflow for Handling SLC-391



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Caption: A step-by-step workflow for the safe handling of **SLC-391**.

Disposal Plan

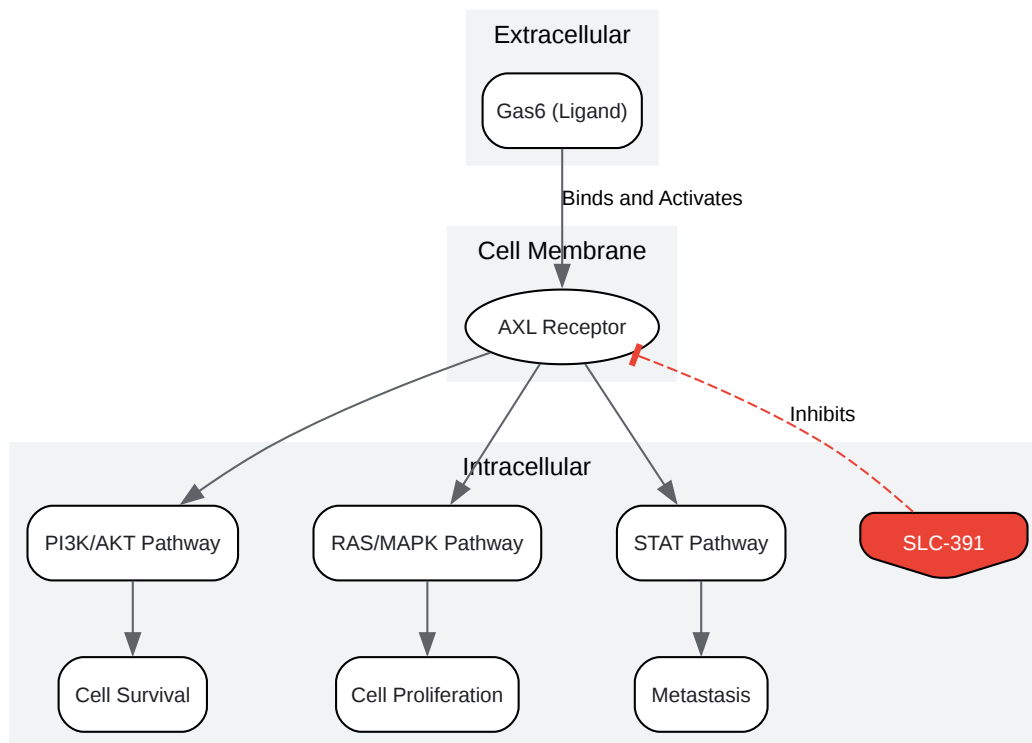
All materials contaminated with **SLC-391** must be treated as cytotoxic waste and disposed of in accordance with institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, gowns), weigh boats, and other solid materials should be placed in a designated, sealed, and clearly labeled cytotoxic waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a sealed, shatter-resistant container that is clearly labeled as "Cytotoxic Waste" and includes the name of the compound.
Sharps	Needles, syringes, and other sharps contaminated with SLC-391 must be disposed of in a designated, puncture-proof sharps container for cytotoxic waste.

AXL Signaling Pathway and Inhibition by SLC-391

SLC-391 is a potent inhibitor of the AXL receptor tyrosine kinase.^{[1][2][3]} Overexpression of AXL is associated with tumor growth, metastasis, and drug resistance.^[3] By inhibiting AXL, **SLC-391** disrupts these oncogenic signals. The following diagram illustrates the simplified AXL signaling pathway and the point of inhibition by **SLC-391**.

AXL Signaling Pathway Inhibition by SLC-391



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Caption: **SLC-391** inhibits the AXL receptor, blocking downstream signaling.

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